

Personal protective equipment for handling 6-Bromonicotinic acid

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Compound of Interest

Compound Name: 6-Bromonicotinic acid

Cat. No.: B027431

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Essential Safety and Handling Guide for 6-Bromonicotinic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromonicotinic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

6-Bromonicotinic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Adherence to strict safety protocols is mandatory to mitigate these risks. The following tables summarize the required Personal Protective Equipment (PPE).

Table 1: Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Source: Safety Data Sheet for **6-Bromonicotinic acid**.[\[1\]](#)

Table 2: Personal Protective Equipment (PPE) Requirements

Body Part	PPE	Specifications and Recommendations
Eyes/Face	Safety Goggles or Safety Glasses with side shields	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles for operations with a higher risk of splashing. [1] [3]
Skin	Chemical-resistant Lab Coat	A flame-retardant lab coat is recommended. Ensure it is fully buttoned.
Nitrile Gloves	Nitrile gloves are recommended for their resistance to pyridine-based compounds. [3] [4] Specific breakthrough times for 6-Bromonicotinic acid are not readily available; therefore, it is best practice to double-glove for prolonged contact and change gloves frequently. Always inspect gloves for any signs of degradation before use.	
Respiratory	NIOSH-approved Respirator	All work with this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure. [1] If a respirator is required, a half-mask or full-facepiece air-purifying respirator equipped with organic vapor and acid gas cartridges is recommended. A particulate pre-filter may also be

necessary. A cartridge change schedule must be established.

Operational Plan: Step-by-Step Handling Procedure

This section outlines a standard operating procedure for the safe handling of **6-Bromonicotinic acid**.

1. Preparation and Pre-Handling Check:

- Confirm that a current Safety Data Sheet (SDS) for **6-Bromonicotinic acid** is readily accessible.
- Ensure that an eyewash station and safety shower are unobstructed and in close proximity to the work area.[\[1\]](#)[\[3\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary materials and equipment before starting the procedure.
- Don the appropriate PPE as specified in Table 2.

2. Handling the Chemical:

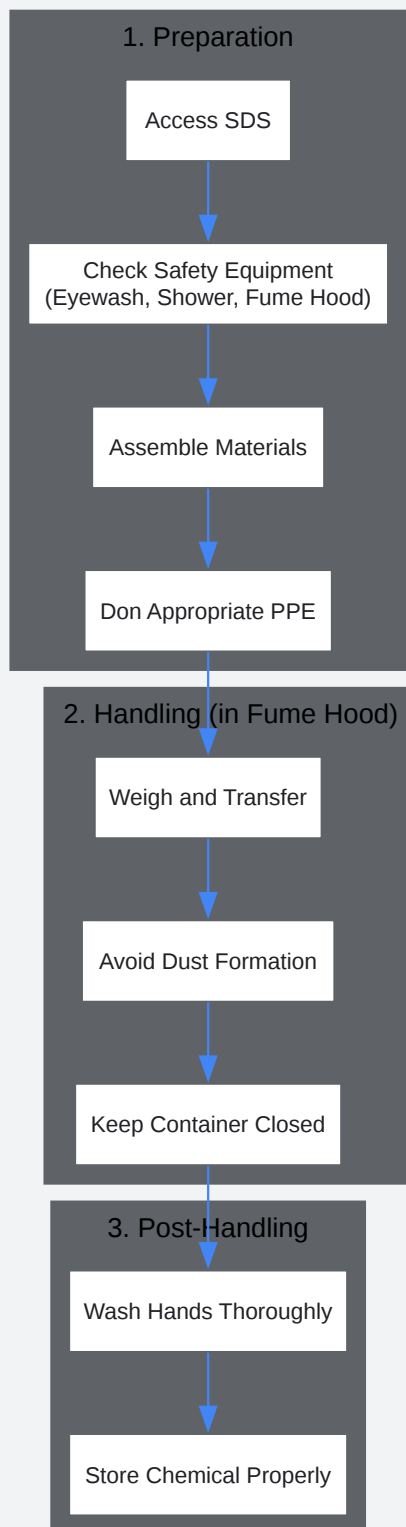
- Conduct all manipulations of **6-Bromonicotinic acid**, including weighing and transferring, within a certified chemical fume hood to prevent inhalation of dust.[\[1\]](#)
- Avoid the formation of dust during handling.[\[1\]](#)[\[3\]](#)
- Use spark-proof tools and avoid sources of ignition.
- Keep containers of **6-Bromonicotinic acid** tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#)

3. Storage:

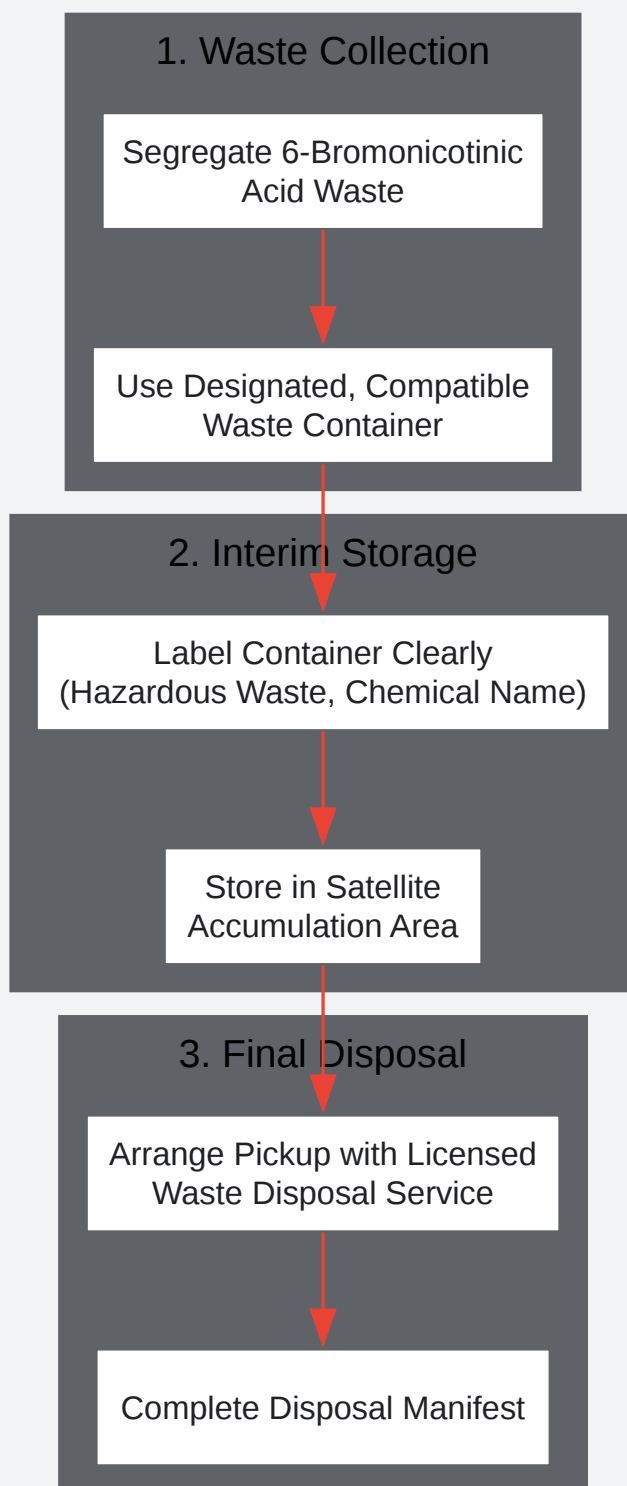
- Store **6-Bromonicotinic acid** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed and protected from light.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Workflow for Handling **6-Bromonicotinic Acid**

Workflow for Handling 6-Bromonicotinic Acid



Disposal Workflow for 6-Bromonicotinic Acid



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References

- 1. qmul.ac.uk [qmul.ac.uk]
- 2. afd.calpoly.edu [afd.calpoly.edu]
- 3. Cleaning up a spill | Compliance and Risk Management [kent.edu]
- 4. queensu.ca [queensu.ca]
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